

Safeguarding Your Research: A Guide to Handling 3-Methyl-GABA

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Compound of Interest

Compound Name: 3-Methyl-GABA

Cat. No.: B2806224

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For researchers and scientists in the dynamic field of drug development, ensuring a safe laboratory environment is paramount. This guide provides essential safety and logistical information for the handling of **3-Methyl-GABA**, a compound of interest for its potential as an anticonvulsant agent. Adherence to these procedures is critical for minimizing risks and ensuring the integrity of your research.

Immediate Safety and Handling Protocols

When working with **3-Methyl-GABA**, a systematic approach to safety from preparation to disposal is crucial. The following step-by-step guidance outlines the necessary personal protective equipment (PPE) and handling procedures.

1. Engineering Controls and Personal Protective Equipment (PPE):

- Ventilation: Always handle **3-Methyl-GABA** in a well-ventilated area. For procedures that may generate dust or aerosols, a chemical fume hood is required.[\[1\]](#)
- Eye Protection: Wear tightly fitting safety goggles to protect against splashes or dust.[\[1\]](#)
- Hand Protection: Chemical-impermeable gloves are mandatory to prevent skin contact.[\[1\]](#)
- Body Protection: Wear a lab coat or other suitable protective clothing to avoid skin exposure.[\[1\]](#)

2. Safe Handling Practices:

- Avoid the formation of dust and aerosols during handling.^[1]
- Do not breathe dust, mist, gas, or vapors.
- Prevent contact with skin and eyes.
- Use non-sparking tools to prevent ignition sources.
- Handle in accordance with good industrial hygiene and safety practices.

3. Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Keep away from incompatible materials and foodstuff containers.

Emergency Procedures

In the event of an emergency, immediate and appropriate action is vital.

- After Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.
- After Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Consult a doctor if irritation persists.
- After Eye Contact: Rinse with pure water for at least 15 minutes and consult a doctor.
- After Ingestion: Rinse mouth with water. Do not induce vomiting. Call a doctor or Poison Control Center immediately.
- Spills: Evacuate the area and ensure adequate ventilation. Avoid dust formation. Wear appropriate PPE. Collect the spillage with spark-proof tools and place it in a suitable, closed container for disposal. Do not let the chemical enter drains.

Disposal Plan

Proper disposal of **3-Methyl-GABA** and its containers is essential to prevent environmental contamination.

- **Product Disposal:** Dispose of the chemical in accordance with local, state, and federal regulations. It should be collected and arranged for disposal by a licensed professional waste disposal service.
- **Contaminated Packaging:** Dispose of contaminated packaging in the same manner as the unused product.

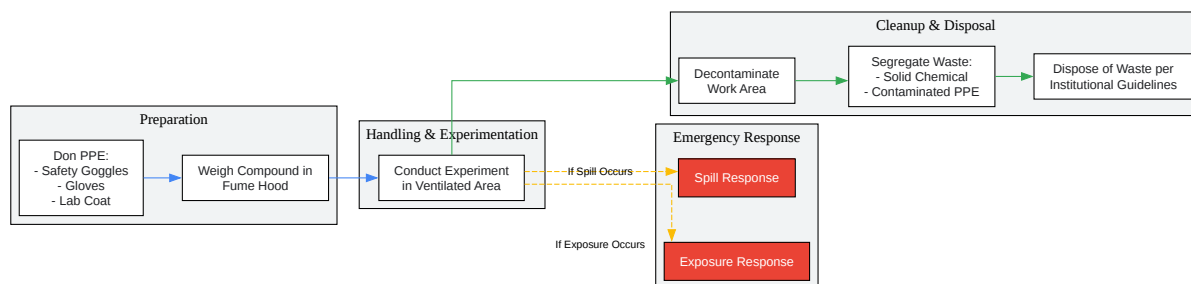
Quantitative Data Summary

For quick reference, the following table summarizes key quantitative information for **3-Methyl-GABA**.

Property	Value	Source
CAS Number	1216629-00-3	TargetMol
Molecular Formula	C5H11NO2	R&D Systems
Molecular Weight	117.15 g/mol	R&D Systems
Solubility in Water	Soluble	R&D Systems
Storage Temperature	Room Temperature	R&D Systems

Experimental Workflow for Safe Handling

To visualize the operational plan for handling **3-Methyl-GABA**, the following workflow diagram outlines the key steps from preparation to disposal, emphasizing safety at each stage.



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Caption: Workflow for the safe handling of **3-Methyl-GABA**.

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References

- 1. targetmol.com [targetmol.com]
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